

Introduction: Understanding the Isomeric Complexity of Butyl Phthalates

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Compound of Interest

Compound Name: *Di-sec-butyl phthalate*

Cat. No.: B046999

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Di-sec-butyl phthalate (DSBP), identified by CAS number 4489-61-6, is a dialkyl phthalate ester. It is an isomer of other more commonly referenced butyl phthalates, including di-n-butyl phthalate (DBP) and diisobutyl phthalate (DIBP). These compounds share the same chemical formula, C₁₆H₂₂O₄, but differ in the branching structure of the butyl alkyl chains attached to the phthalic acid backbone.[1] This structural nuance, while seemingly minor, can influence the compound's physical properties, applications, and metabolic fate.

Like its isomers, DSBP's primary industrial application is as a plasticizer. Plasticizers are additives incorporated into polymers, most notably polyvinyl chloride (PVC), to enhance their flexibility, durability, and workability.[2][3][4] The non-covalent nature of the interaction between the phthalate and the polymer matrix allows for its potential migration into the environment, leading to widespread human and environmental exposure.[5] Consequently, understanding the technical profile of DSBP is critical for researchers in toxicology, environmental science, and materials science. This guide provides a comprehensive technical overview of DSBP, from its synthesis and analytical determination to its toxicological implications, offering field-proven insights for scientific professionals.

Physicochemical Characteristics

The physical and chemical properties of a compound are fundamental to predicting its behavior in both laboratory and environmental systems. For DSBP, these properties dictate its solubility, volatility, and interaction with biological membranes.

Property	Value	Source
CAS Number	4489-61-6	[1]
Molecular Formula	C16H22O4	[1]
Molecular Weight	278.34 g/mol	[1]
IUPAC Name	dibutan-2-yl benzene-1,2-dicarboxylate	[1]
Appearance	Oily liquid (expected)	[3][6]
Boiling Point	Data not widely available; (DBP isomer: 340°C)	[3][6]
Melting Point	Data not widely available; (DBP isomer: -35°C)	[3][6]
Water Solubility	Low (expected); (DBP isomer: 11.2 mg/L)	[6]
Log Kow (Octanol-Water Partition Coefficient)	3.9 (Computed)	[1]

Note: Experimental data for DSBP is limited. Properties of the closely related isomer, Di-n-butyl phthalate (DBP), are provided for context.

The high Log Kow value suggests that DSBP is lipophilic, meaning it has a tendency to partition into fatty tissues and organic matrices rather than water.[3] This property is central to its function as a plasticizer and also informs its potential for bioaccumulation in organisms.

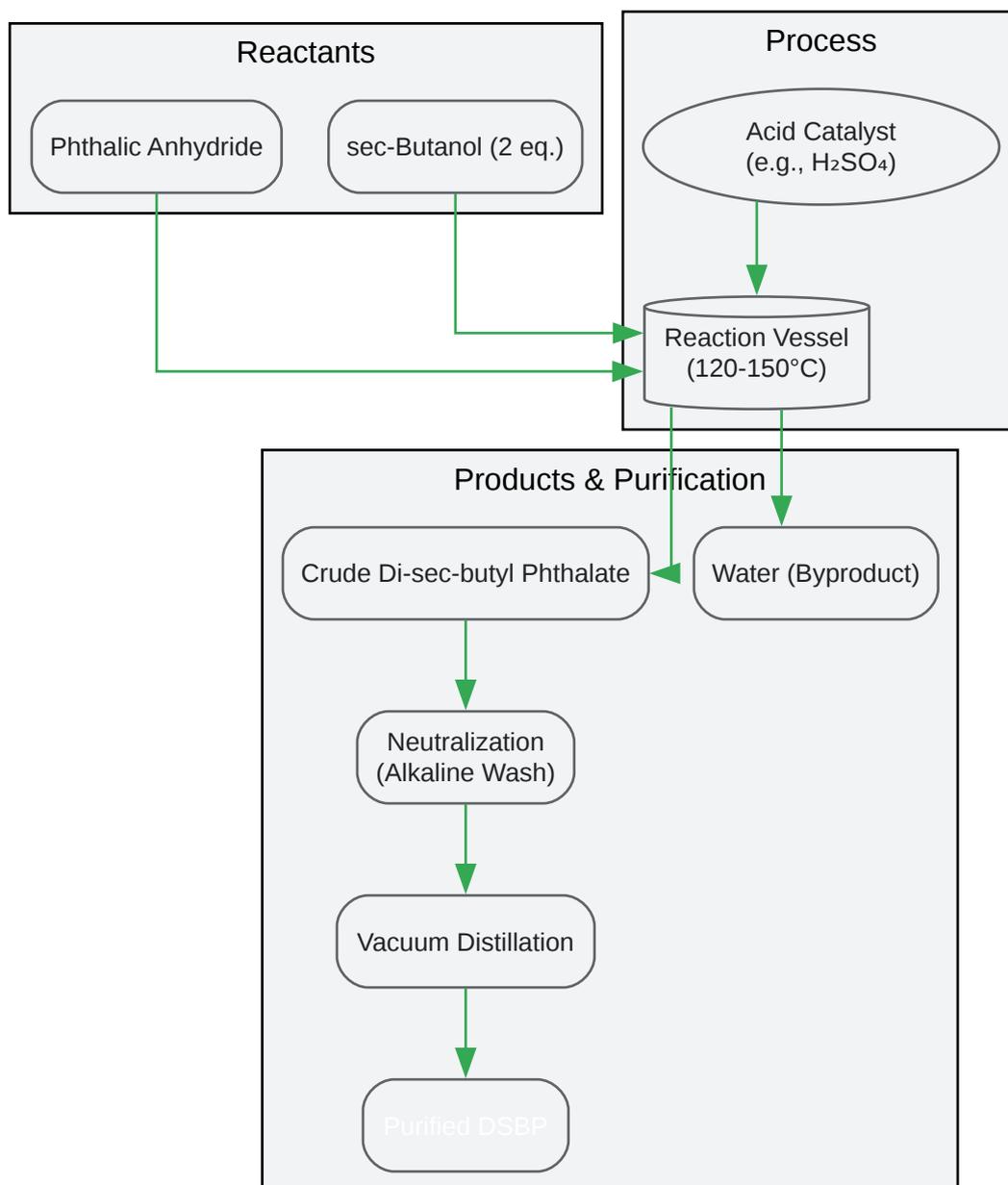
Synthesis and Industrial Production

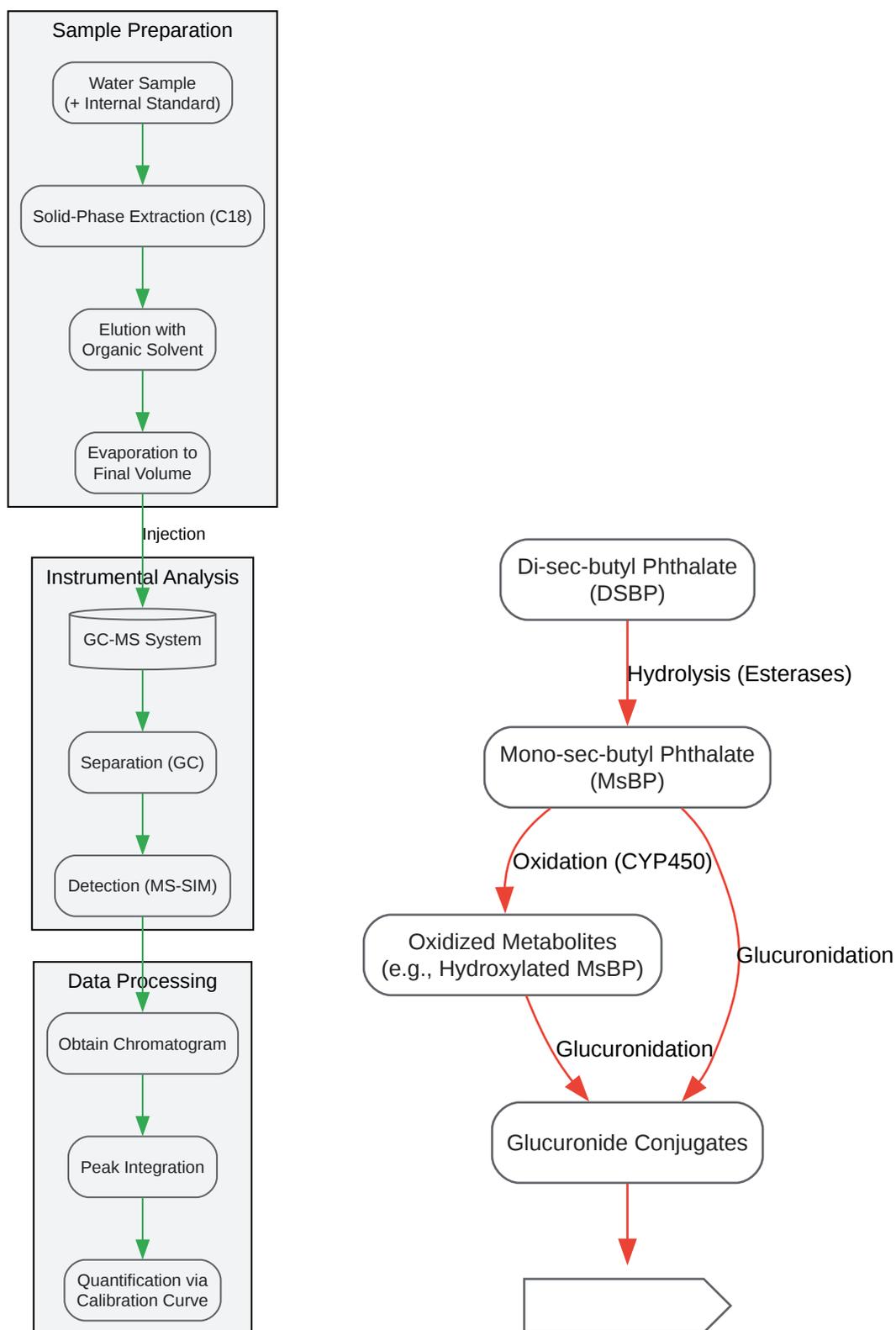
The industrial synthesis of phthalate esters is a well-established chemical process based on Fischer-Speier esterification. The synthesis of DSBP follows this general principle.

Core Synthesis Reaction

Di-sec-butyl phthalate is produced through the acid-catalyzed esterification of phthalic anhydride with sec-butanol (butan-2-ol). The reaction involves the nucleophilic attack of the

alcohol on the carbonyl carbons of the anhydride, leading to the formation of the diester and water as a byproduct.





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